

Optimizing the dyeing temperature for C.I. Sulphur Yellow 2

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Compound of Interest

Compound Name: C.I. Sulphur Yellow 2

Cat. No.: B074651

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Technical Support Center: C.I. Sulphur Yellow 2

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on optimizing the dyeing temperature for **C.I. Sulphur Yellow 2**. It includes troubleshooting guides, frequently asked questions, detailed experimental protocols, and data summaries to address common challenges encountered during laboratory experiments.

Frequently Asked Questions (FAQs)

Q1: What is the recommended dyeing temperature for **C.I. Sulphur Yellow 2**?

A1: The general recommended dyeing temperature for **C.I. Sulphur Yellow 2** is between 90-95°C.^[1] This high temperature facilitates a higher rate of dye exhaustion onto the cellulosic substrate.^{[2][3]}

Q2: How does dyeing temperature affect the shade and color strength of **C.I. Sulphur Yellow 2**?

A2: For many sulphur dyes, the temperature within the range of 70–98°C has little effect on the final color strength. However, dyeing at lower temperatures (50-60°C) or excessively high temperatures (110-120°C) can lead to changes in the color.^[4] It is crucial to maintain a consistent temperature for reproducible results.

Q3: Can the dyeing temperature influence the fastness properties of the dyed material?

A3: While dyeing temperature is a critical parameter for achieving optimal dye uptake, studies on some sulphur dyes have shown that it has little influence on the final wash fastness properties.^[4] However, improper temperature control can lead to uneven dyeing, which can negatively impact rubbing fastness.

Q4: Is it possible to dye with **C.I. Sulphur Yellow 2** at a lower temperature?

A4: While the optimal temperature is high, some sulphur dyes can be applied at lower temperatures, for instance, around 60°C, to control the exhaustion rate.^{[5][6]} However, this might result in a lighter shade and lower dye uptake. For solubilized sulphur dyes on delicate fibers like silk, a lower temperature of 60°C has been used.^[7]

Troubleshooting Guide

Issue 1: Uneven Dyeing or Shading

- Question: My dyed fabric shows uneven color. What could be the cause related to temperature?
- Answer: Uneven dyeing can result from the dyeing temperature being too low, which prevents the complete dissolution of the dye.^[8] Also, a rapid increase in temperature can cause the dye to rush onto the fabric, leading to poor leveling. Ensure the dye is fully dissolved before immersing the fabric and raise the temperature gradually.

Issue 2: Poor Color Yield or Light Shade

- Question: The final color of my fabric is much lighter than expected. How can I improve the color yield with respect to temperature?
- Answer: A low dyeing temperature is a common reason for poor color yield. Sulphur dyes require a specific temperature range to dissolve properly and react with the fabric.^{[8][9][10]} Increasing the temperature to the recommended 90-95°C range will enhance dye solubility and exhaustion.^{[1][2][3]}

Issue 3: Bronziness or Dull Shades

- Question: The dyed fabric has a dull, metallic, or "bronzy" appearance. What is the cause and remedy?
- Answer: Bronziness can occur due to several factors, including an insufficient amount of the reducing agent (sodium sulfide) or if the dye liquor is too concentrated.[5] While not directly a temperature issue, ensuring the dye bath is at the correct temperature for the reduction reaction to occur efficiently is crucial.

Issue 4: Tendering of the Fabric

- Question: The dyed fabric seems to have lost strength after dyeing. Could the temperature be the cause?
- Answer: Tendering, or loss of fabric strength, is a known issue with sulphur dyes, particularly on storage.[5] This is more commonly associated with the acidic after-treatment or gradual oxidation of residual sulphur to sulfuric acid. However, excessively high dyeing temperatures could potentially contribute to fiber degradation. Adhering to the recommended temperature range is advisable.

Data Presentation

Table 1: Recommended Dyeing Parameters for **C.I. Sulphur Yellow 2**

Parameter	Recommended Value	Source(s)
Dyeing Temperature	90-95°C	[1]
Sodium Sulfide	2.5 times the weight of the dye	[1]
Dyeing Rate	Faster above 40°C	[1]
Exhaustion Rate	Good	[1]
Oxidation Method	Air	[1]

Table 2: Fastness Properties of **C.I. Sulphur Yellow 2** (at Standard Depth)

Fastness Test	Rating	Source(s)
Light Fastness		
ISO	2	[11]
AATCC	3	[11]
Wash Fastness (Staining)		
ISO	4-5	[11]
AATCC	5	[11]
Perspiration Fastness (Staining)		
ISO	4-5	[11]
AATCC	2	[11]
Rubbing Fastness (Dry)		
ISO	4	[11]
AATCC	2	[11]
Rubbing Fastness (Wet)		
ISO	3	[11]
Alkali Resistance		
ISO	4	[11]
AATCC	5	[11]
Acid Resistance		
ISO	3-4	[11]
AATCC	4	[11]

Experimental Protocols

Objective: To determine the optimal dyeing temperature for **C.I. Sulphur Yellow 2** on cotton fabric.

Materials and Reagents:

- **C.I. Sulphur Yellow 2** (also known as Sulphur Yellow GC)[1]
- Scoured and bleached 100% cotton fabric
- Sodium sulfide (Na_2S)
- Sodium carbonate (Na_2CO_3)
- Sodium chloride (NaCl)
- Acetic acid (CH_3COOH)
- Sodium dichromate ($\text{Na}_2\text{Cr}_2\text{O}_7$) or Sodium perborate (NaBO_3)
- Non-ionic wetting agent
- Laboratory dyeing machine (e.g., beaker dyer)
- Spectrophotometer for color measurement
- Standard fastness testing equipment

Methodology:

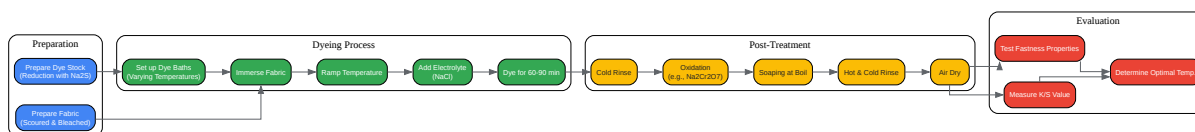
- Dye Stock Solution Preparation:
 - Prepare a paste of **C.I. Sulphur Yellow 2** with a small amount of water and a non-ionic wetting agent.
 - In a separate container, dissolve the required amount of sodium sulfide (e.g., 1.5 times the weight of the dye) and sodium carbonate (e.g., 7 g/L) in hot water.[5]
 - Add the dye paste to the sodium sulfide/carbonate solution and boil for approximately 5-10 minutes to ensure complete reduction and dissolution of the dye, forming the leuco-dye

solution.[5]

- Dyeing Procedure:
 - Set up a series of dye baths in the laboratory dyeing machine to evaluate different temperatures (e.g., 60°C, 70°C, 80°C, 90°C, 100°C).
 - For each dye bath, use a fixed material-to-liquor ratio (e.g., 1:20).[5]
 - Add the prepared dye stock solution to each dye bath.
 - Introduce the pre-wetted cotton fabric samples into their respective dye baths at a lower starting temperature (e.g., 40°C).
 - Gradually raise the temperature of each bath to the target dyeing temperature over 20-30 minutes.
 - Once the target temperature is reached, add an electrolyte such as sodium chloride (e.g., 8 g/L) in portions to aid in dye exhaustion.[5]
 - Continue dyeing at the target temperature for a specified time (e.g., 60-90 minutes).[5]
- Post-Dyeing Treatment:
 - After dyeing, rinse the fabric samples thoroughly in cold water.
 - Oxidation: To convert the soluble leuco form of the dye back to its insoluble form within the fiber, treat the samples in an oxidizing bath. A common recipe is 1-2 g/L sodium dichromate with 1-2 mL/L acetic acid at 60-70°C for 20-30 minutes.[5] Alternatively, a more environmentally friendly option is sodium perborate (0.5-1 g/L) at 40-50°C for 20 minutes. [5]
 - Soaping: Wash the oxidized samples with a non-ionic detergent (e.g., 2 g/L) at a high temperature (e.g., 90-95°C) for 10-15 minutes to remove any unfixed surface dye.
 - Finally, rinse the samples with hot and then cold water and allow them to air dry.
- Evaluation:

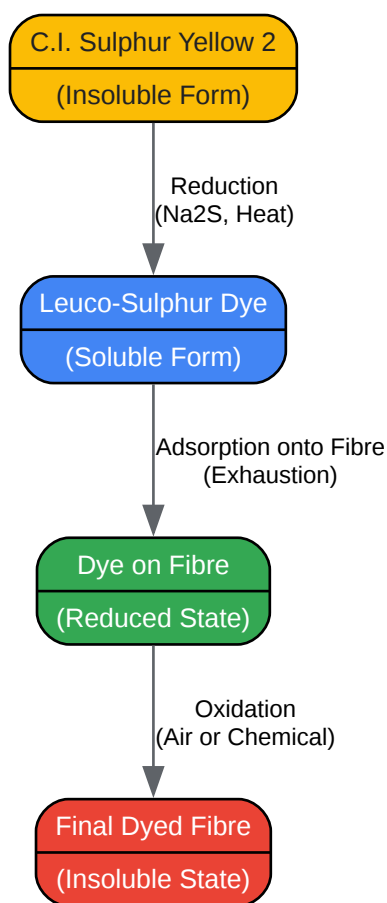
- Color Strength (K/S Value): Measure the color strength of the dyed samples using a spectrophotometer. A higher K/S value indicates greater dye uptake.
- Fastness Properties: Evaluate the wash, rubbing, and light fastness of the dyed samples according to standard ISO or AATCC methods.
- Analysis: Compare the K/S values and fastness ratings across the different dyeing temperatures to determine the optimal temperature that provides the best balance of color yield and fastness properties.

Mandatory Visualizations



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Caption: Experimental workflow for optimizing the dyeing temperature of **C.I. Sulphur Yellow 2**.



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Caption: Chemical pathway of the sulphur dyeing process.

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